

A Comparative Analysis of Anastrozole Dimer and Other Process Impurities

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Compound of Interest

Compound Name: *Didestriazole Anastrozole Dimer*
Impurity

Cat. No.: *B193206*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of the Anastrozole dimer against other process-related impurities of Anastrozole, a potent aromatase inhibitor. Understanding the impurity profile of an active pharmaceutical ingredient (API) is critical for ensuring its quality, safety, and efficacy. This document summarizes key physicochemical properties, analytical methodologies for detection and characterization, and potential formation pathways of the most common impurities, with a focus on the Anastrozole dimer.

Introduction to Anastrozole and its Impurities

Anastrozole is a non-steroidal aromatase inhibitor used in the treatment of hormone receptor-positive breast cancer in postmenopausal women.^[1] During its synthesis and storage, various process-related impurities and degradation products can form. These impurities must be identified, quantified, and controlled to meet stringent regulatory requirements. Among these, the Anastrozole dimer has been identified as a significant process impurity. This guide compares the Anastrozole dimer with other known impurities, providing a valuable resource for researchers and professionals in pharmaceutical development and quality control.

Physicochemical Properties of Anastrozole and Its Impurities

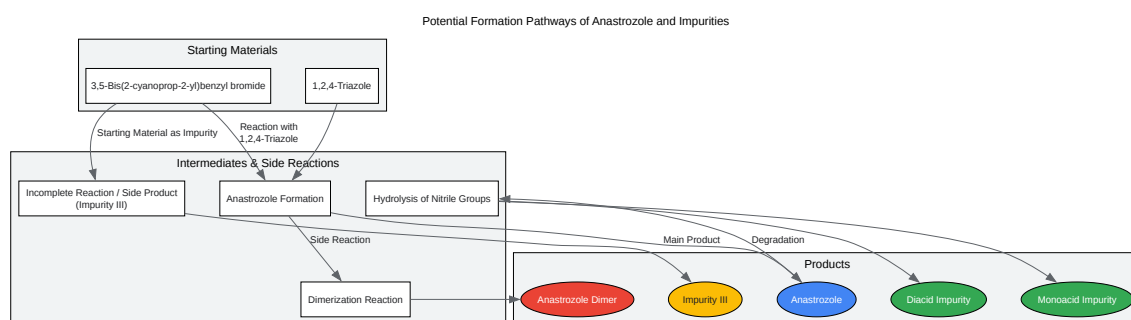
The following table summarizes the key physicochemical properties of Anastrozole, the Anastrozole dimer, and other significant process-related impurities. This data is essential for developing analytical methods for their separation and identification.

Compound Name	Other Names	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Anastrozole	-	C ₁₇ H ₁₉ N ₅	293.37	120511-73-1
Anastrozole Dimer	Anastrozole Impurity B (EP), Anastrozole Related Compound C (USP)	C ₃₀ H ₃₁ N ₉	517.63	1216898-82-6[2]
Impurity I	2,2'-(5-((4H-1,2,4-triazol-4-yl)methyl)-1,3-phenylene)bis(2-methylpropanenitrile)	C ₁₇ H ₁₉ N ₅	293.37	120511-92-4
Impurity II	2,2'-(5-methyl-1,3-phenylene)bis(2-methylpropanenitrile)	C ₁₅ H ₁₈ N ₂	226.32	120511-72-0
Impurity III	2,2'-(5-(bromomethyl)-1,3-phenylene)bis(2-methylpropanenitrile)	C ₁₅ H ₁₇ BrN ₂	305.21	120511-84-4
Diacid Impurity	2,2'-(5-((1H-1,2,4-triazol-1-yl)methyl)-1,3-phenylene)bis(2-methylpropanoic acid)	C ₁₇ H ₂₁ N ₃ O ₄	343.37	1338800-81-9

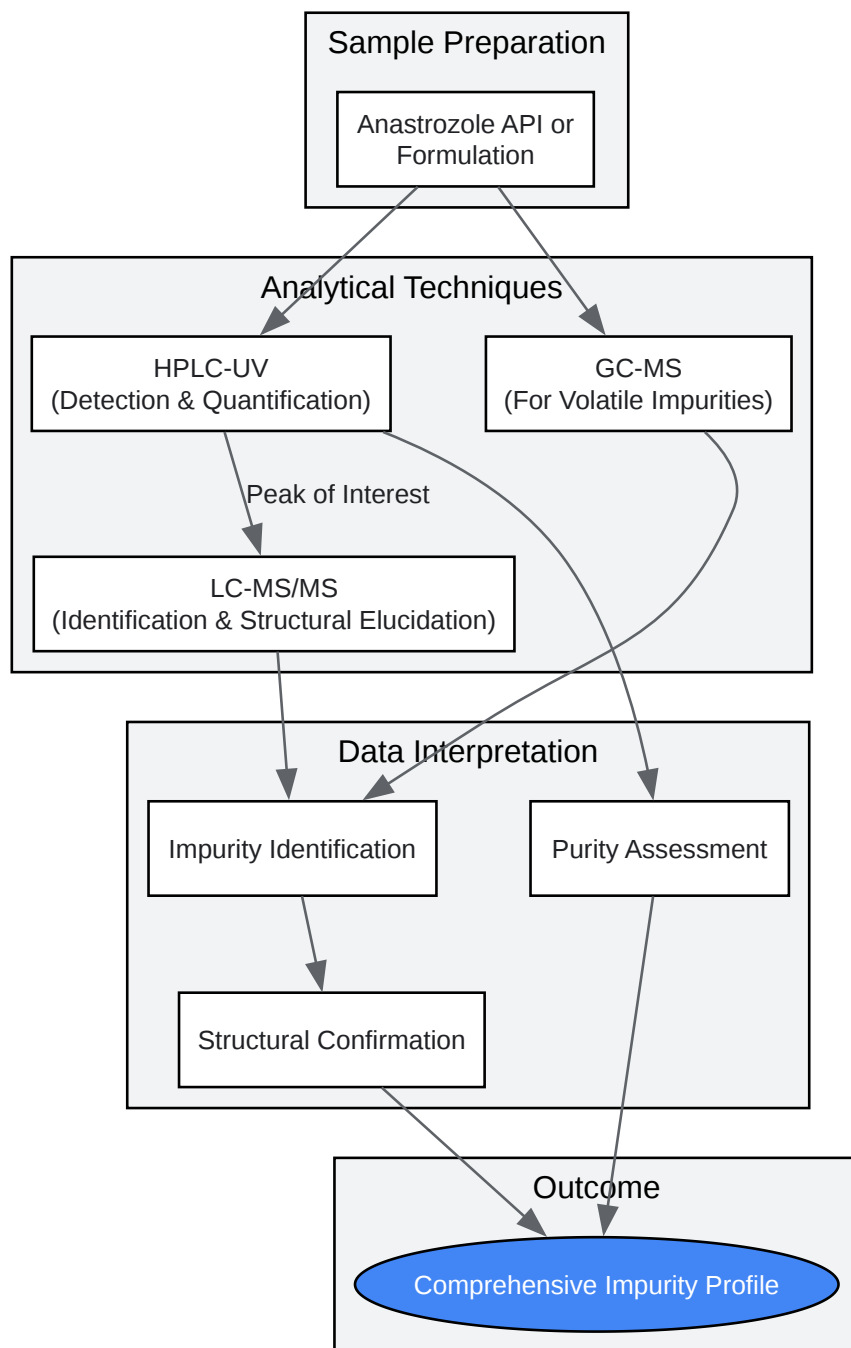
Monoacid Impurity	2-(3-((1H-1,2,4-			
	triazol-1- yl)methyl)-5-(2- cyanopropan-2- yl)phenyl)-2- methylpropanoic acid	$C_{17}H_{20}N_4O_2$	312.37	1338800-82-0[2]

Formation Pathways of Anastrozole Impurities

The formation of process-related impurities in Anastrozole is often linked to the synthetic route employed. The following diagram illustrates a simplified potential pathway for the formation of Anastrozole and some of its key impurities.



Analytical Workflow for Anastrozole Impurity Profiling

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- 2. pharmaffiliates.com [pharmaffiliates.com]
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